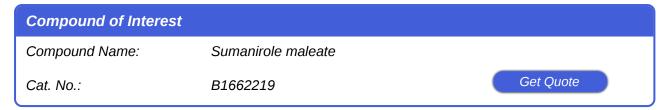


Sumanirole Maleate: A Technical Guide to Solubility in DMSO and Water

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **sumanirole maleate** in two common laboratory solvents: dimethyl sulfoxide (DMSO) and water. This document consolidates available data, presents detailed experimental protocols for solubility determination, and visualizes the relevant biological signaling pathway and experimental workflows.

Core Data Presentation: Solubility of Sumanirole Maleate

The solubility of **sumanirole maleate** in DMSO and water has been reported across various sources. The following tables summarize the quantitative solubility data for easy comparison.

Table 1: Solubility of **Sumanirole Maleate** in DMSO



Concentration (mg/mL)	Molar Concentration (mM)	Method/Notes	Source(s)
50	156.59	Requires ultrasonic agitation	[1]
16	-	-	[2][3]
31.93	100	-	
-	20	-	[4]
-	100	-	

Table 2: Solubility of **Sumanirole Maleate** in Water

Concentration (mg/mL)	Molar Concentration (mM)	Method/Notes	Source(s)
10	31.32	Requires ultrasonic agitation	
-	100	-	
10	-	Clear solution	_
31.93	100	-	

Table 3: Solubility of **Sumanirole Maleate** in other relevant solvents

Solvent	Concentration (mg/mL)	Source(s)
PBS (pH 7.2)	5	
DMF	12.5	_
1 M HCI	- (100 mM)	_



Experimental Protocols

Detailed methodologies are crucial for reproducing and verifying solubility data. Below are established protocols for determining drug solubility.

General Protocol for Determining Aqueous and DMSO Solubility

This protocol outlines a common method for assessing the solubility of a compound like sumanirole maleate.

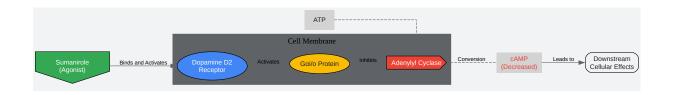
- 1. Preparation of Stock Solution:
- Accurately weigh a precise amount of **sumanirole maleate** powder.
- Dissolve the powder in a known volume of DMSO to create a high-concentration stock solution (e.g., 10 mM). Use of ultrasonic agitation may be necessary to achieve complete dissolution.
- 2. Aqueous Solubility Determination (Kinetic Method):
- Prepare a series of dilutions from the DMSO stock solution into an aqueous buffer (e.g., phosphate-buffered saline, PBS) at a specific pH.
- Typically, an aliquot of the DMSO stock is added to the buffer, resulting in a final DMSO concentration that is low enough not to significantly impact the aqueous solubility (e.g., <1%).
- The solutions are shaken or agitated for a set period (e.g., 1.5-2 hours) at a controlled temperature.
- Following agitation, the samples are filtered to remove any undissolved precipitate.
- The concentration of the dissolved compound in the filtrate is then quantified using an analytical method such as high-performance liquid chromatography (HPLC) or UV-Vis spectroscopy.
- 3. Shake-Flask Method (Thermodynamic Solubility):



- Add an excess amount of sumanirole maleate powder to a known volume of the solvent (water or DMSO) in a sealed flask.
- The flask is then agitated at a constant temperature for an extended period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved compound.
- After reaching equilibrium, the solution is filtered to remove the excess solid.
- The concentration of sumanirole maleate in the filtrate is then determined using a suitable analytical technique like HPLC or UV-Vis spectroscopy. This concentration represents the thermodynamic solubility.

Mandatory Visualizations Signaling Pathway of Sumanirole

Sumanirole is a selective agonist for the dopamine D2 receptor. D2-like receptors, including D2, D3, and D4, are G-protein coupled receptors that signal through the Gαi/o pathway. Activation of this pathway leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.



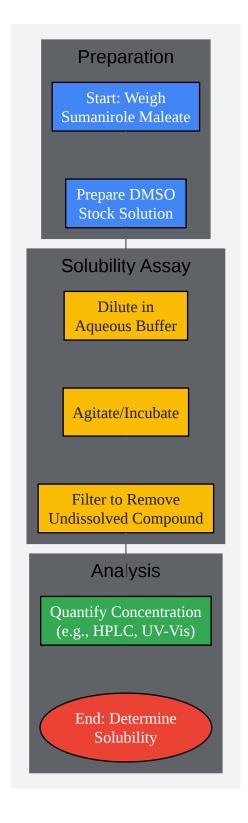
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Caption: Sumanirole's activation of the D2 receptor signaling pathway.

Experimental Workflow for Solubility Determination



The following diagram illustrates a typical workflow for determining the solubility of a compound like **sumanirole maleate**.



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Caption: A generalized workflow for experimental solubility determination.

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